

"Dehydrodanshenol A as a chemical probe for PTP1B"

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Compound of Interest

Compound Name: Dehydrodanshenol A

Cat. No.: B12379845

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Dehydrodanshenol A: A Chemical Probe for PTP1B

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Protein Tyrosine Phosphatase 1B (PTP1B) is a non-receptor protein tyrosine phosphatase that plays a crucial role as a negative regulator in key signaling pathways, including the insulin and leptin pathways. Its overexpression or increased activity is associated with insulin resistance, type 2 diabetes, and obesity. Consequently, PTP1B has emerged as a significant therapeutic target for the development of novel drugs for these metabolic disorders. **Dehydrodanshenol A**, a natural product, has been identified as a non-competitive inhibitor of PTP1B, making it a valuable chemical probe for studying PTP1B function and for drug discovery efforts.

These application notes provide a summary of the biochemical properties of **Dehydrodanshenol A** and detailed protocols for its use in PTP1B-related research.

Data Presentation

The inhibitory activity of **Dehydrodanshenol A** against PTP1B has been characterized, although extensive quantitative data in the public domain is limited. The available data is summarized below.

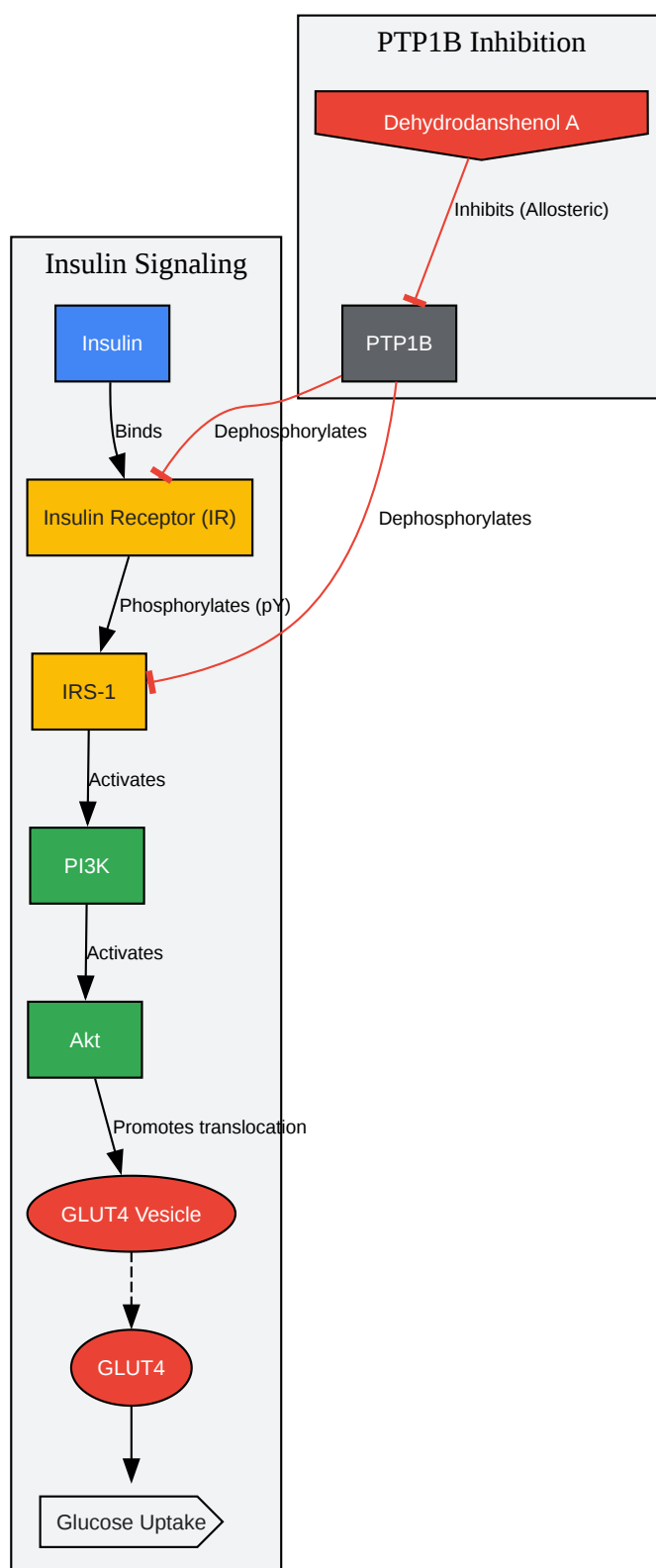
Compound	Target	Inhibition Type	IC50 (μM)	Ki	Selectivity
Dehydrodanshenol A	PTP1B	Non-competitive	8.5[1]	N/A	N/A

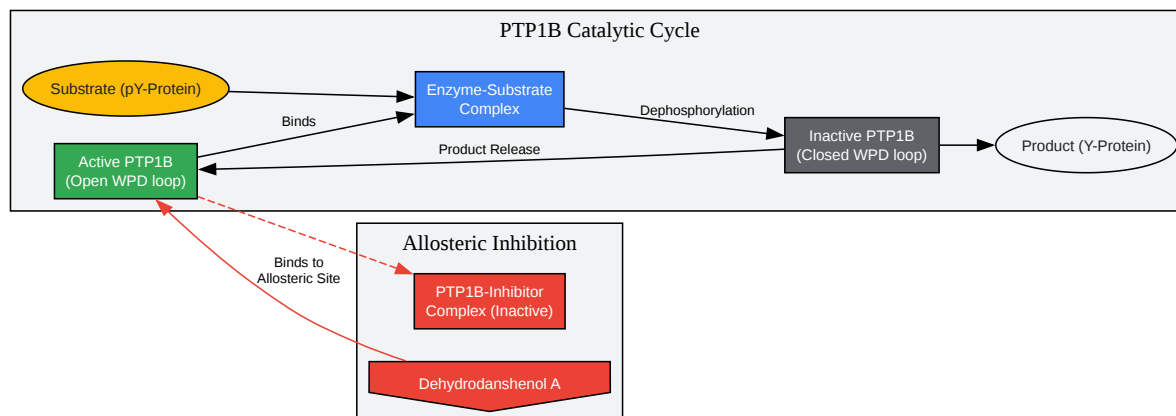
Note: Data for the inhibitor constant (Ki) and selectivity against other phosphatases (e.g., TCPTP, SHP-1, SHP-2) for **Dehydrodanshenol A** are not currently available in published literature.

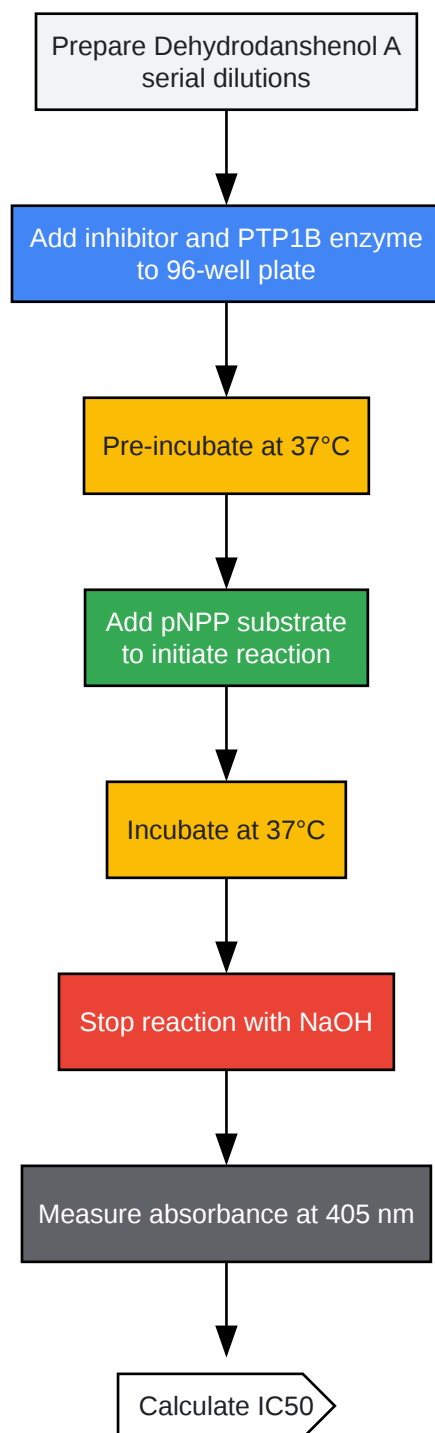
Signaling Pathways and Mechanism of Action

PTP1B primarily exerts its negative regulatory effects on the insulin and leptin signaling pathways. In the insulin signaling cascade, PTP1B dephosphorylates the activated insulin receptor (IR) and its substrate (IRS-1), leading to the attenuation of downstream signaling. This ultimately inhibits the translocation of glucose transporter 4 (GLUT4) to the cell membrane, reducing glucose uptake.

As a non-competitive inhibitor, **Dehydrodanshenol A** is presumed to bind to an allosteric site on PTP1B, a site distinct from the active site where the substrate binds. This binding event induces a conformational change in the enzyme, which in turn reduces its catalytic efficiency without directly competing with the substrate. The exact binding mode and the precise conformational changes induced by **Dehydrodanshenol A** have not been experimentally determined. However, studies on other non-polar allosteric inhibitors of PTP1B suggest that binding to the allosteric site, often involving the $\alpha 7$ helix, can stabilize an inactive conformation of the enzyme.







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References

- 1. medchemexpress.com [medchemexpress.com]
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